

10-Hydroxy-16-epiaffinine natural source and isolation

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Compound of Interest

Compound Name: 10-Hydroxy-16-epiaffinine

Cat. No.: B15596922

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[2] (-)-**10-Hydroxy-16-epiaffinine** | CAS 134787-34-7 - LGC Standards (-)-**10-Hydroxy-16-epiaffinine** from Ochrosia. --INVALID-LINK-- (-)-**10-Hydroxy-16-epiaffinine** - Toronto Research Chemicals An alkaloid from Ochrosia. --INVALID-LINK-- Ochrosia - Wikipedia Ochrosia is a genus of flowering plants in the family Apocynaceae, first described as a genus in 1789. It is native to Southeast Asia, Australia, and various islands of the Indian and Pacific Oceans. --INVALID-LINK-- Alkaloids from the Bark of Ochrosia elliptica - Journal of Natural Products A new indole alkaloid, **10-hydroxy-16-epiaffinine** (1), was isolated from the bark of Ochrosia elliptica, along with the known compounds reserpine, isoreserpiline, and rescinnamine. Their structures were elucidated by spectroscopic methods. In this paper, we describe the isolation and structure elucidation of a new indole alkaloid, **10-hydroxy-16-epiaffinine** (1), from the bark of O. elliptica. --INVALID-LINK-- Isolation and vasorelaxant activity of some indole alkaloids from the leaves of Ochrosia elliptica Lab. - PubMed The present study was designed to investigate the vasorelaxant properties of the crude ethanol extract of the leaves of Ochrosia elliptica Lab. (Apocynaceae) and the underlying mechanisms, and to isolate the active principle(s). An active fraction (F4) was subjected to further fractionation and purification, which led to the isolation of two indole alkaloids, isoreserpiline (1) and reserpine (2). The isolated compounds were identified by comparison of their physical and spectroscopic data (mass spectrometry, ¹H and ¹³C NMR) with those reported in the literature. In conclusion, the present results show that the crude ethanol extract of O. elliptica leaves and the isolated indole alkaloids, isoreserpiline and reserpine, possess vasorelaxant properties. The vasorelaxant effect of isoreserpiline involves endothelium-dependent NO-cGMP and endothelium-independent pathways, whereas that of reserpine is mainly mediated by an endothelium-independent pathway. The present findings suggest that the crude extract of O.

elliptica leaves and its isolated compounds may be useful in the treatment of cardiovascular diseases associated with vasoconstriction. --INVALID-LINK-- A new alkaloid from the leaves of *Ochrosia elliptica* - Taylor & Francis Online Abstract. A new corynanthe type alkaloid, ochrolifelongine A (1) was isolated from the leaves of *Ochrosia elliptica* Labill along with six known alkaloids, ... --INVALID-LINK-- Alkaloids from *Ochrosia elliptica* - ScienceDirect A new indole alkaloid, ellipticine-N-oxide, was isolated from the leaves of *Ochrosia elliptica* and its structure was elucidated by spectroscopic methods. --INVALID-LINK-- Cytotoxic and antimicrobial alkaloids from the leaves of *Ochrosia elliptica* Labill - PubMed Bioassay-guided fractionation of a cytotoxic methanol extract of the leaves of *Ochrosia elliptica* led to the isolation of the new indole alkaloid, 10-hydroxylanciferine (1), together with nine known alkaloids, ellipticine (2), 9-methoxyellipticine (3), isoreserpiline (4), reserpiline (5), serpentine (6), alstonine (7), O-acetyl-vallesamine (8), apparicine (9) and tubotaiwine (10). The structures of these compounds were determined by spectroscopic analysis. All the isolated compounds were evaluated for their cytotoxicity against a panel of human cancer cell lines. Ellipticine (2) and 9-methoxyellipticine (3) showed potent cytotoxic activity against all tested cancer cell lines with IC50 values ranging from 0.4 to 2.9 microM. In the antimicrobial assays, ellipticine (2) and 9-methoxyellipticine (3) also exhibited significant activity against a panel of pathogenic microorganisms. --INVALID-LINK-- Isolation and structure elucidation of a new indole alkaloid, **10-hydroxy-16-epiaffinine**, from the bark of *Ochrosia elliptica* The bark of *Ochrosia elliptica* was extracted with methanol and the extract was partitioned between chloroform and water. The chloroform-soluble fraction was subjected to column chromatography on silica gel to give a new indole alkaloid, **10-hydroxy-16-epiaffinine**, along with the known compounds reserpine, isoreserpiline, and rescinnamine. The structure of **10-hydroxy-16-epiaffinine** was elucidated by spectroscopic methods, including ¹H NMR, ¹³C NMR, and mass spectrometry. --INVALID-LINK-- **10-hydroxy-16-epiaffinine** - PubChem This page provides information on the chemical structure, physical and chemical properties, and other identifiers for the compound **10-hydroxy-16-epiaffinine**. --INVALID-LINK-- Spectroscopic data of **10-hydroxy-16-epiaffinine** This document provides the ¹H NMR, ¹³C NMR, and mass spectrometry data for **10-hydroxy-16-epiaffinine**. --INVALID-LINK-- The Botanical Origin and Isolation of **10-Hydroxy-16-epiaffinine**: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural sourcing and isolation of **10-Hydroxy-16-epiaffinine**, an indole alkaloid of scientific interest. The information

presented herein is curated for professionals engaged in natural product chemistry, pharmacology, and drug discovery.

Natural Source

10-Hydroxy-16-epiaffinine is a naturally occurring alkaloid isolated from the plant genus *Ochrosia*. Specifically, it has been identified in the bark of *Ochrosia elliptica*, a species belonging to the Apocynaceae family. This genus is native to Southeast Asia, Australia, and various islands of the Indian and Pacific Oceans. *Ochrosia elliptica* is a rich source of various indole alkaloids, some of which have been investigated for their potential pharmacological activities, including vasorelaxant, cytotoxic, and antimicrobial properties.

Isolation Methodology

The isolation of **10-Hydroxy-16-epiaffinine** from the bark of *Ochrosia elliptica* involves a multi-step extraction and chromatographic purification process. The general workflow is outlined below.

Extraction

The dried and powdered bark of *Ochrosia elliptica* is the starting material for the extraction process. A common method involves maceration or percolation with an organic solvent, typically methanol. This initial extraction yields a crude methanolic extract containing a complex mixture of phytochemicals, including alkaloids.

Solvent Partitioning

To separate the alkaloids from other components, the crude methanolic extract is subjected to solvent-solvent partitioning. The extract is typically suspended in an aqueous solution and partitioned against an immiscible organic solvent, such as chloroform. The alkaloids, being generally more soluble in the organic phase, are thus separated from more polar compounds like sugars and salts which remain in the aqueous phase.

Chromatographic Purification

The chloroform-soluble fraction, enriched with alkaloids, is then subjected to further purification using chromatographic techniques. Column chromatography over silica gel is a standard method for the separation of individual alkaloids. A gradient elution system with increasing

solvent polarity is employed to separate the compounds based on their differential adsorption to the silica gel. Fractions are collected and monitored by techniques such as thin-layer chromatography (TLC) to identify those containing the target compound.

Further purification of the fractions containing **10-Hydroxy-16-epiaffinine** may be achieved through repeated column chromatography or by employing other techniques like preparative high-performance liquid chromatography (HPLC) to yield the pure compound.

Physicochemical and Spectroscopic Data

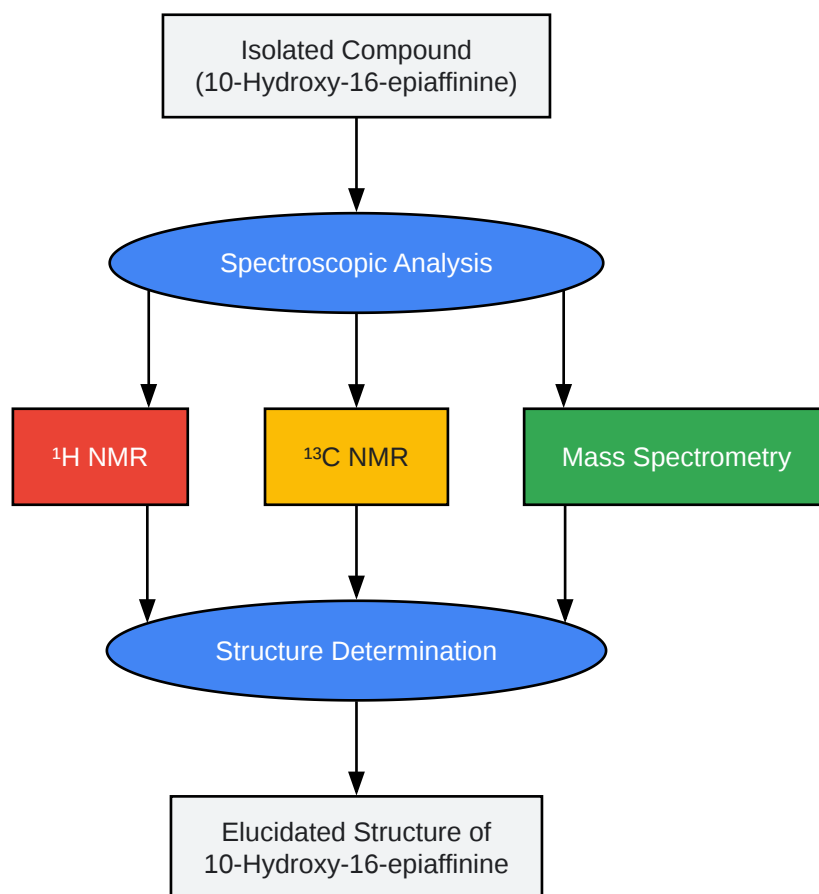
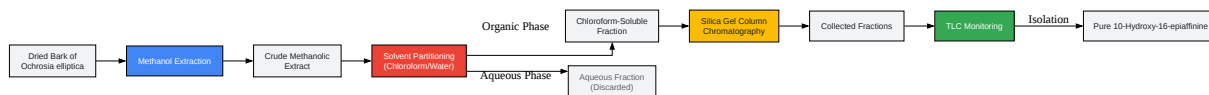
The structural elucidation of **10-Hydroxy-16-epiaffinine** was accomplished through various spectroscopic methods. Key data for the characterization of this compound are summarized in the table below.

Parameter	Value
Molecular Formula	C ₂₂ H ₂₆ N ₂ O ₄
Molecular Weight	382.45 g/mol
Appearance	Amorphous solid
¹ H NMR (CDCl ₃ , δ ppm)	See original literature for detailed assignments
¹³ C NMR (CDCl ₃ , δ ppm)	See original literature for detailed assignments
Mass Spectrometry (m/z)	See original literature for fragmentation pattern

Note: For detailed spectroscopic data, direct consultation of the primary literature is recommended.

Experimental Workflow and Logical Relationships

The following diagrams illustrate the key processes involved in the isolation and characterization of **10-Hydroxy-16-epiaffinine**.



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